

A Comparative Guide to Analytical Reference Standards for 4-Anilinopiperidine Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Para-methyl 4-anilino-1-boc-piperidine*

Cat. No.: *B8811508*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The accurate identification and quantification of 4-anilinopiperidine derivatives, a class of synthetic compounds that includes the potent opioid fentanyl and its numerous analogs, are of paramount importance in pharmaceutical research, forensic analysis, and clinical toxicology. The reliability of these analytical measurements hinges on the quality of the reference standards used for instrument calibration and method validation. This guide provides an objective comparison of commercially available analytical reference standards for 4-anilinopiperidine derivatives, supported by experimental data and detailed methodologies.

Comparison of Analytical Reference Standards

A variety of suppliers offer analytical reference standards for 4-anilinopiperidine derivatives, primarily as Certified Reference Materials (CRMs) and analytical standards. CRMs are produced under a robust quality system, such as ISO 17034, and come with a certificate of analysis that provides a certified value for purity or concentration with a stated uncertainty. This makes them ideal for quantitative applications and for ensuring metrological traceability.

Below is a comparison of representative analytical reference standards from prominent suppliers.

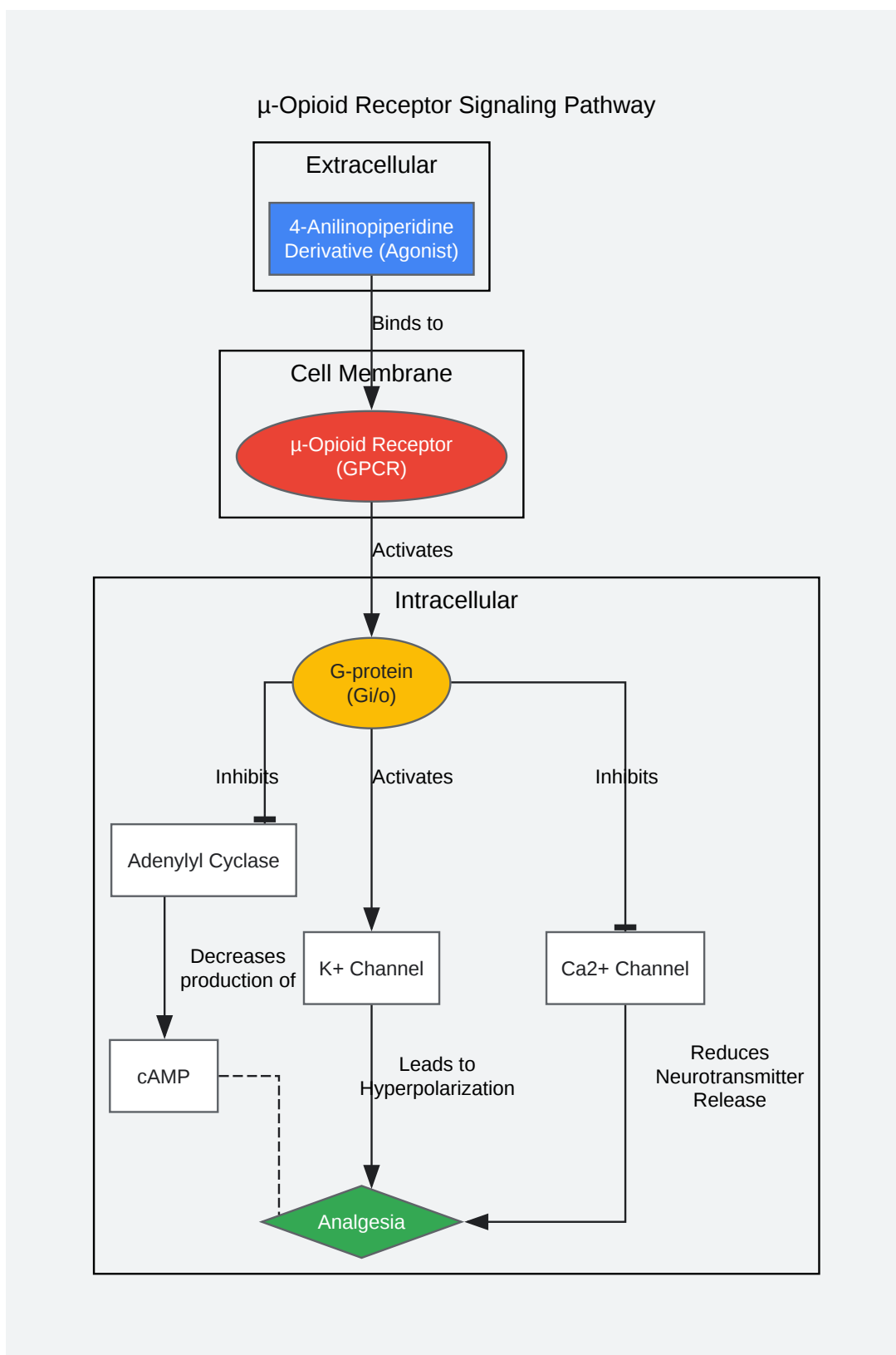
Product Name	Supplier	Catalog Number	Purity/Concentration	Format	Certification
4-Anilinopiperidine (hydrochloride)	Cayman Chemical	20085	≥98%	Crystalline Solid	Analytical Standard
4-ANPP (CRM)	Cayman Chemical	22700	1 mg/ml in methanol[1]	Solution	ISO/IEC 17025, ISO 17034[1]
para-fluoro 4-Anilinopiperidine (hydrochloride)	Cayman Chemical	33702	≥98%[2]	Crystalline Solid	Analytical Standard
Fentanyl Related Compound B (4-Anilinopiperidine)	USP	1269924	10 mg	Solid	Reference Standard[3]
Acetyl Fentanyl	Cerilliant (Sigma-Aldrich)	A-109	1.0 mg/mL in Methanol	Solution	Certified Reference Material
Acetyl fentanyl-13C6	Cerilliant (Sigma-Aldrich)	A-110	100 µg/mL in Methanol[4]	Solution	Certified Reference Material[4]
Fentanyl (hydrochloride) (CRM)	Cerilliant (Sigma-Aldrich)	F-013	1.0 mg/mL in Methanol[5]	Solution	Certified Reference Material[5]
Furanyl fentanyl HCl	Cerilliant (Sigma-Aldrich)	F-046-0.5ML	100 µg/mL in Methanol[6]	Solution	Certified Reference Material[6]

Valeryl fentanyl-D5 HCl	Cerilliant (Sigma- Aldrich)	V-068-0.5ML	100 µg/mL in Methanol	Solution	Certified Reference Material[7]
Synthetic Opioids Reference Materials	LGC Standards	Varies	Varies	Varies	ISO 17034[8]

Mandatory Visualizations

Signaling Pathway of 4-Anilinopiperidine Derivatives

Most 4-anilinopiperidine derivatives exert their potent analgesic and euphoric effects by acting as agonists at the μ -opioid receptor (MOR), a G-protein coupled receptor (GPCR). The binding of these compounds to the MOR initiates a cascade of intracellular signaling events.

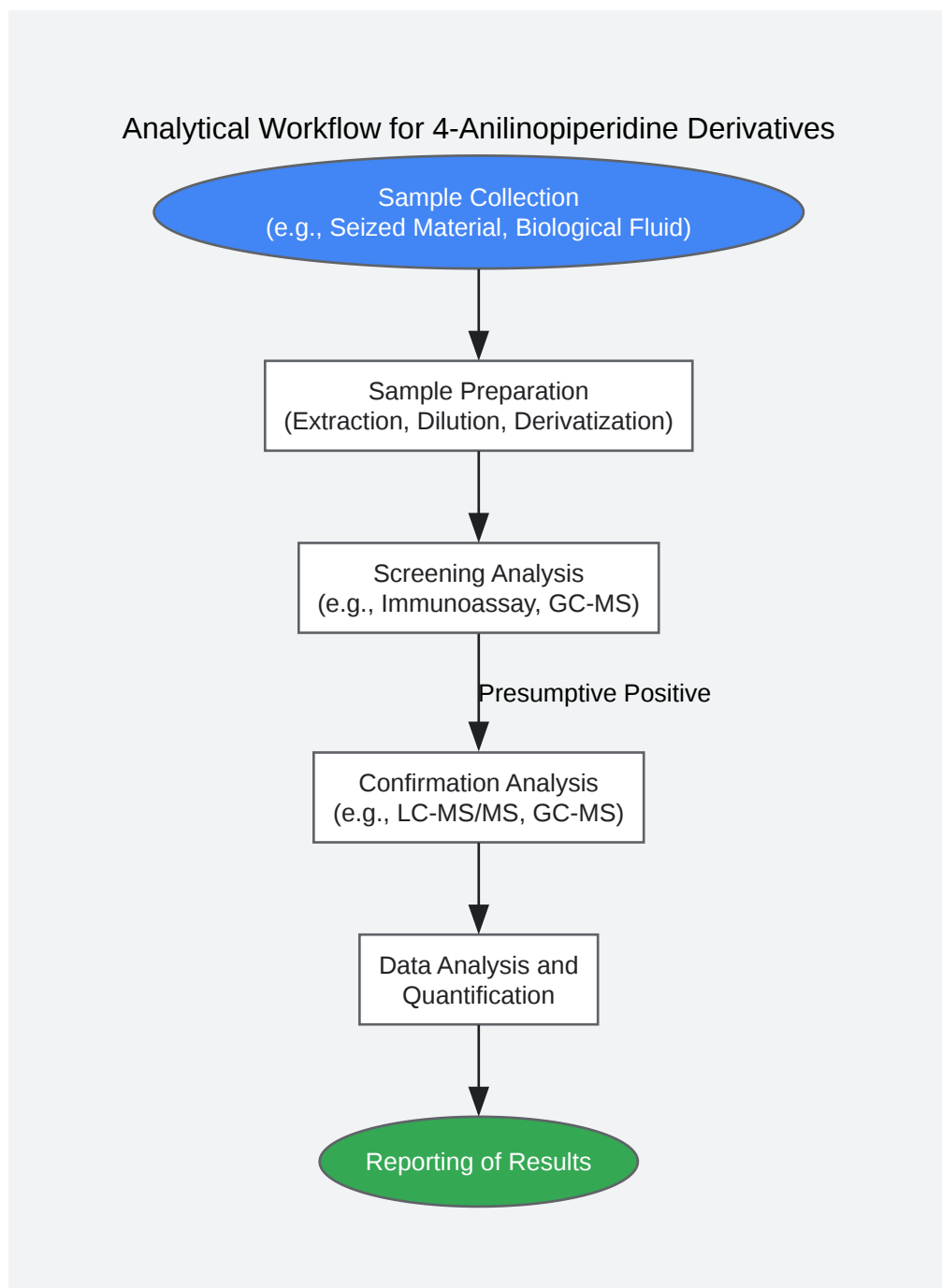


[Click to download full resolution via product page](#)

Caption: μ-Opioid Receptor Signaling Pathway for 4-Anilinopiperidine Derivatives.

Experimental Workflow for Analysis

The analysis of 4-anilinopiperidine derivatives in forensic or research samples typically follows a standardized workflow to ensure accurate and reliable results.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. [Fentanyl Related Compound B (10 mg) (4-Anilinopiperidine)] - CAS [23056-29-3] [store.usp.org]
- 4. Acetyl fentanyl-13C6 | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 5. Fentanyl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 6. Furanyl fentanyl HCl (as free base) | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 7. Valeryl fentanyl-D5 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 8. Opiate and Opioid Reference Materials Reference Materials | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [A Comparative Guide to Analytical Reference Standards for 4-Anilinopiperidine Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8811508#analytical-reference-standards-for-4-anilinopiperidine-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com